

# An In-Depth Technical Guide to the Safety and Hazards of Tributylmethylphosphonium Iodide

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## Compound of Interest

Compound Name: *Tributylmethylphosphonium Iodide*

Cat. No.: *B154548*

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## Introduction

**Tributylmethylphosphonium iodide** (CAS No. 1702-42-7), also known as methyltributylphosphonium iodide, is a quaternary phosphonium salt widely utilized in scientific research and development.<sup>[1][2]</sup> Its efficacy as a phase transfer catalyst and its applications in organic synthesis, particularly in the development of pharmaceuticals and fine chemicals, make it a valuable tool in the modern laboratory.<sup>[1]</sup> However, like any chemical reagent, its utility is predicated on a thorough understanding and rigorous application of safety protocols. This guide provides drug development professionals, researchers, and scientists with a comprehensive overview of the safety profile, hazards, and handling procedures for **Tributylmethylphosphonium iodide**. The focus is not merely on procedural steps but on the underlying principles of chemical safety, empowering users to manage risk effectively.

## Section 1: Hazard Identification and GHS Classification

**Tributylmethylphosphonium iodide** is classified by the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as an irritant. The primary hazards are associated with direct contact, specifically to the skin and eyes.<sup>[3][4]</sup>

### GHS Classification Summary

Hazard Class	Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation

Source: AK Scientific, Inc.[\[3\]](#), TCI Chemicals[\[5\]](#), PubChem[\[4\]](#)

The GHS pictogram associated with these hazards is the exclamation mark, which universally signals the presence of a substance that can cause irritation, skin sensitization, or other less severe toxic effects.[\[3\]](#)[\[5\]](#)

Caption: GHS Pictogram and Hazard Statements.

## Section 2: Toxicological Profile and Routes of Exposure

A comprehensive toxicological profile for **Tributylmethylphosphonium iodide** is not available in published literature; data regarding acute toxicity, carcinogenicity, and mutagenicity have not been established.[\[3\]](#)[\[5\]](#) This absence of data necessitates a conservative approach, treating the compound with the respect due to any substance with an uncharacterized long-term health profile. The known toxicological effects are based on its irritant properties.

- Skin (Dermal) Contact: Direct contact with the solid powder or solutions causes skin irritation.[\[3\]](#)[\[5\]](#) Symptoms can include redness, itching, scaling, and in some cases, blistering or dryness.[\[3\]](#) The causality stems from the chemical's ability to disrupt the lipid barrier of the epidermis, leading to an inflammatory response.
- Eye Contact: This is the most significant route of acute hazard. The compound causes serious eye irritation, which can manifest as redness, pain, watering, and itching.[\[3\]](#) Prolonged contact without immediate and thorough rinsing could lead to severe eye damage.[\[3\]](#)

- Inhalation: Inhaling the dust can cause irritation to the lungs and respiratory system.[3] While no occupational exposure limits (PEL, TLV) have been established, the principle of ALARA (As Low As Reasonably Achievable) must be applied to minimize dust generation and inhalation.[3]
- Ingestion: While less common in a laboratory setting, accidental ingestion can occur. Specific data is limited, but overexposure could result in serious illness.[3]

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A robust safety protocol relies on the hierarchy of controls to mitigate risk. The primary goal is to minimize exposure through engineering solutions before relying on personal protective equipment.

### Engineering Controls

- Ventilation: All handling of **Tributylmethylphosphonium iodide** powder should be performed in a well-ventilated area. A certified chemical fume hood or a local exhaust ventilation system is mandatory when weighing or transferring the solid to prevent the accumulation of airborne dust.[3][5]
  - Expert Insight: Local exhaust ventilation is superior to general room ventilation because it captures contaminants at the source, preventing them from dispersing into the researcher's breathing zone.
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in any laboratory where this compound is handled.[3][6] Their location should be clearly marked and kept unobstructed.

### Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used consistently and correctly.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles. A face shield may be required for larger quantities or when there is a significant splash risk.[6]	Protects against airborne dust particles and accidental splashes, directly mitigating the H319 "serious eye irritation" hazard.
Skin Protection	Nitrile or other chemically resistant gloves. A full-length laboratory coat. Close-toed footwear is mandatory.[3][6]	Prevents direct dermal contact, mitigating the H315 "skin irritation" hazard. Contaminated clothing must be removed and washed before reuse.[5]
Respiratory Protection	Generally not required if work is conducted within a fume hood. If engineering controls are inadequate or during a large spill clean-up, a NIOSH-approved respirator (e.g., an N95 dust mask for powder) should be used based on a workplace hazard assessment. [3][6]	Protects against inhalation of irritating dust particles. Respirators are not a substitute for proper engineering controls.[3]

## Section 4: Safe Handling, Storage, and Incompatibility

### Standard Protocol for Handling **Tributylmethylphosphonium Iodide** Powder

- Preparation: Before handling, ensure the fume hood is operational, the work area is clean, and all necessary PPE is donned correctly.
- Weighing: Conduct all weighing operations on a tared weigh boat or paper inside the fume hood. Use spatulas and tools gently to avoid creating airborne dust.

- Transfer: If transferring to a reaction vessel, do so carefully within the fume hood. If dissolving, add the solid to the solvent slowly.
- Post-Handling: After use, tightly close the container.[\[3\]](#)[\[5\]](#) Decontaminate all tools and the work surface.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling is complete, even if gloves were worn.[\[3\]](#)[\[5\]](#) Do not eat, drink, or smoke in the handling area.  
[\[3\]](#)

### Storage Requirements

Proper storage is critical to maintaining the chemical's integrity and ensuring safety.

- Store in a tightly-closed container to prevent exposure to air and moisture.[\[3\]](#)[\[5\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[5\]](#)
- Store away from incompatible substances, particularly strong oxidizing agents.[\[3\]](#)[\[5\]](#)
- Protect from sources of ignition.[\[3\]](#)

### Chemical Incompatibility

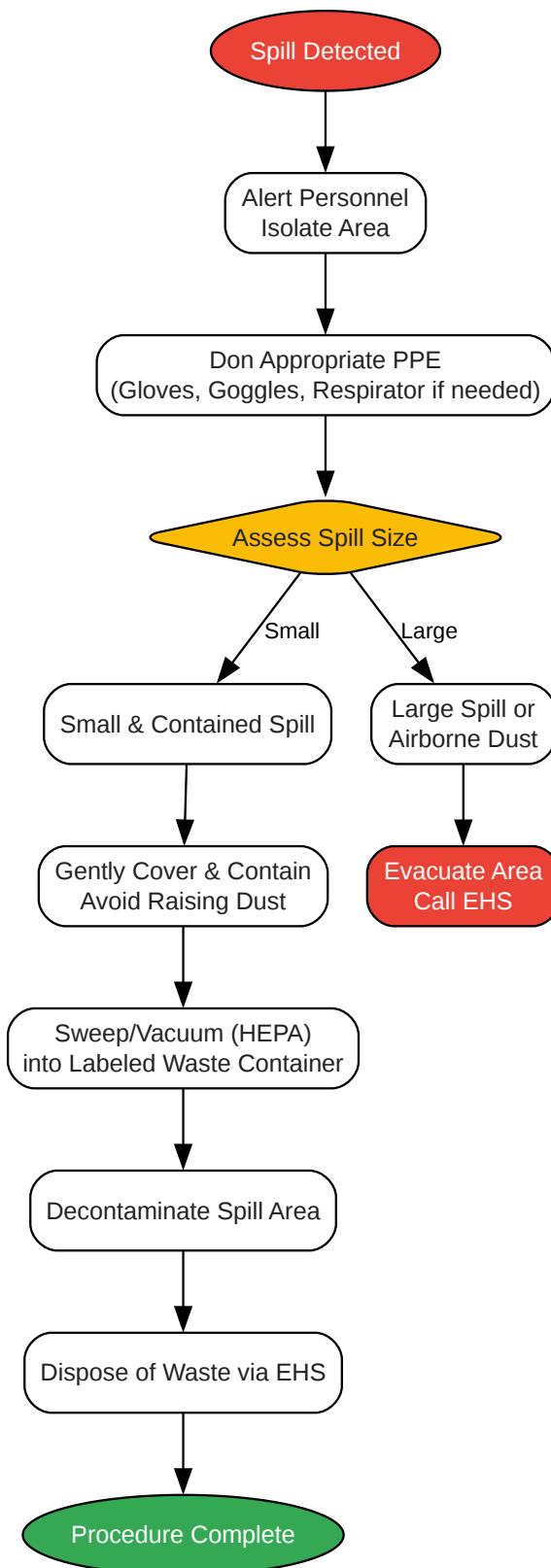
- Strong Oxidizing Agents: Avoid contact with strong oxidizers. Phosphonium salts can react exothermically with these materials, potentially leading to ignition.[\[3\]](#)[\[5\]](#)
- Thermal Decomposition: In the event of a fire, **Tributylmethylphosphonium iodide** can decompose to produce highly toxic and irritating gases, including carbon oxides, phosphorus oxides, and hydrogen iodide.[\[3\]](#)[\[5\]](#)[\[6\]](#)

## Section 5: Emergency Procedures and First Aid

Rapid and correct response to an emergency can significantly reduce the severity of an exposure or spill.

### Accidental Release (Spill) Protocol

- Alert & Isolate: Immediately alert personnel in the vicinity. If the spill is large or dust is airborne, evacuate the immediate area.
- Protect: Don all necessary PPE, including respiratory protection if required.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain & Clean:
  - Prevent the powder from becoming airborne.
  - Carefully sweep up, vacuum (with a HEPA-filtered vacuum), or absorb the material with an inert substance (e.g., vermiculite, dry sand).[3]
  - Place the collected material into a suitable, labeled container for hazardous waste disposal.[3]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste according to institutional and local regulations.[3]



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Caption: Workflow for laboratory spill response.

## First Aid Measures

Immediate action is crucial in the event of personal exposure.[\[3\]](#)

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[3]</a>
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with running water for at least 15 minutes. Wash the area with soap and water. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Eye Contact	Immediately flush the eyes with copious amounts of running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a>

## Section 6: Physical and Chemical Properties Summary

Property	Value
CAS Number	1702-42-7[3][4]
Molecular Formula	C <sub>13</sub> H <sub>30</sub> IP[3][4]
Molecular Weight	344.26 g/mol [4][7]
Appearance	White to light yellow powder or crystal[3][5]
Melting Point	133.5 °C[7][8]
Solubility	Soluble in methanol[3][8]

## Section 7: Waste Disposal

Chemical waste generators must classify discarded chemicals to determine if they are hazardous waste.[3] **Tributylmethylphosphonium iodide** and any materials contaminated with it (e.g., gloves, weigh boats, spill cleanup materials) should be disposed of as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department and follow all local, state, and federal regulations for proper disposal.[3]

### Conclusion

**Tributylmethylphosphonium iodide** is a valuable reagent whose primary hazards are skin and serious eye irritation. The risks associated with its use are readily manageable through the consistent application of standard chemical hygiene practices, including the use of appropriate engineering controls and personal protective equipment. The key to safety lies in preventing direct contact and minimizing the generation of airborne dust. By understanding the specific hazards and implementing the protocols outlined in this guide, researchers can confidently and safely utilize this compound in their work.

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